

Safeguarding Your Research: A Comprehensive Guide to Handling S-Adenosyl-L-methionine tosylate

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Compound of Interest

Compound Name: *S-Adenosyl-L-methionine tosylate*

Cat. No.: *B12510913*

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For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount. This guide provides essential safety and logistical information for handling **S-Adenosyl-L-methionine tosylate**, offering procedural, step-by-step guidance for its use and disposal.

S-Adenosyl-L-methionine tosylate is a crucial reagent in various biological studies. However, its handling requires strict adherence to safety protocols to prevent potential harm. This document outlines the necessary personal protective equipment (PPE), handling procedures, and disposal plans to ensure the well-being of laboratory personnel.

Hazard Identification and Safety Data

S-Adenosyl-L-methionine tosylate is classified as a substance that can cause severe skin burns and serious eye damage.[1][2][3] It may also cause skin, eye, and respiratory irritation.[4] Therefore, understanding its properties is the first step toward safe handling.

Property	Data
Physical State	Solid, White to light yellow crystalline powder
Molecular Formula	C15H23N6O5S · C7H7O3S
Molecular Weight	570.65 g/mol (tosylate)[4] / 766.8 g/mol (sulfate tosylate)[1]
Boiling Point	Not available
Melting Point	119-134°C[4]
Solubility	Freely soluble in water[5]
Acute Toxicity (Oral LD50, rat)	3,320 mg/kg[1]
Storage Temperature	-20°C[4][6]

Personal Protective Equipment (PPE)

The consistent and correct use of PPE is the most critical line of defense when handling **S-Adenosyl-L-methionine tosylate**.

- Eye and Face Protection: Always wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards.[3][7] A face shield (minimum 8-inch) is also recommended.[2]
- Skin Protection:
 - Gloves: Handle with chemical-resistant, impervious gloves that have been inspected prior to use.[2][7] Use proper glove removal technique to avoid skin contact. Dispose of contaminated gloves after use in accordance with applicable laws and good laboratory practices.[2][8]
 - Clothing: Wear fire/flammable resistant and impervious clothing.[7] A lab coat is mandatory.
- Respiratory Protection: If exposure limits are exceeded or irritation is experienced, use a full-face respirator with multi-purpose combination (US) or type ABEK (EN 14387) respirator

cartridges.[2] A NIOSH- or CEN-certified respirator is appropriate when respiratory protection is needed.[4]

Operational Plan: Step-by-Step Handling Procedure

Adherence to a strict operational workflow will minimize the risk of exposure and contamination.

- Preparation:
 - Work in a well-ventilated area, preferably in a chemical fume hood.[4][7]
 - Ensure that an eyewash station and safety shower are readily accessible.[4]
 - Gather all necessary materials, including the chemical, solvents, and required labware, before starting.
- Handling:
 - Avoid contact with skin, eyes, and clothing.[4]
 - Do not breathe dust or mists.[1] Minimize dust generation and accumulation.[4]
 - Weigh the solid compound in a contained environment to prevent dust dispersal.
 - When preparing solutions, slowly add the solid to the solvent to avoid splashing.
- Post-Handling:
 - Wash hands thoroughly after handling, before breaks, and at the end of the workday.[1][4]
 - Decontaminate all work surfaces after use.
 - Store the compound in a tightly closed container in a cool, dry, and well-ventilated area at -20°C.[4][6]

Emergency First Aid Protocols

In case of accidental exposure, immediate and appropriate first aid is crucial.

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[4] Remove contact lenses if present and easy to do.[7] Seek immediate medical attention.[4]
- Skin Contact: Immediately remove all contaminated clothing.[4] Wash the affected area with soap and plenty of water for at least 15 minutes.[4] Seek medical attention.[4]
- Inhalation: Move the victim to fresh air.[4] If not breathing, give artificial respiration.[4] If breathing is difficult, give oxygen.[4] Seek immediate medical attention.[4]
- Ingestion: Do NOT induce vomiting.[4] Rinse mouth with water.[4] Never give anything by mouth to an unconscious person.[4] Seek immediate medical attention.[4]

Disposal Plan

Proper disposal of **S-Adenosyl-L-methionine tosylate** and its containers is essential to prevent environmental contamination and ensure regulatory compliance.

- Unused Product: Dispose of surplus and non-recyclable solutions to a licensed disposal company.[2][8] The material may be dissolved or mixed with a combustible solvent and burned in a chemical incinerator equipped with an afterburner and scrubber.[2]
- Contaminated Packaging: Dispose of as unused product.[2] Containers can be triple-rinsed (or equivalent) and offered for recycling or reconditioning.[7]
- General Guidance: Do not allow the product to enter drains or waterways.[4][8] Disposal must be in accordance with all applicable federal, state, and local environmental regulations.[7]

Below is a visual representation of the safe handling workflow for **S-Adenosyl-L-methionine tosylate**.



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Caption: Workflow for Safe Handling of **S-Adenosyl-L-methionine tosylate**.

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